

Evaluating the Synergistic Effect of PMAP-23 with Antibiotics: A Comparative Guide

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Compound of Interest

Compound Name: PMAP-23
Cat. No.: B15563488

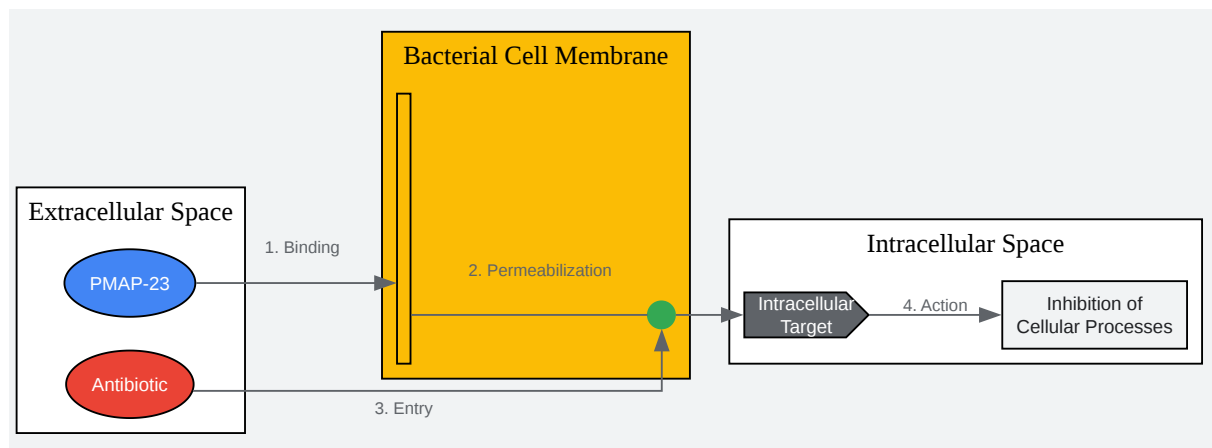
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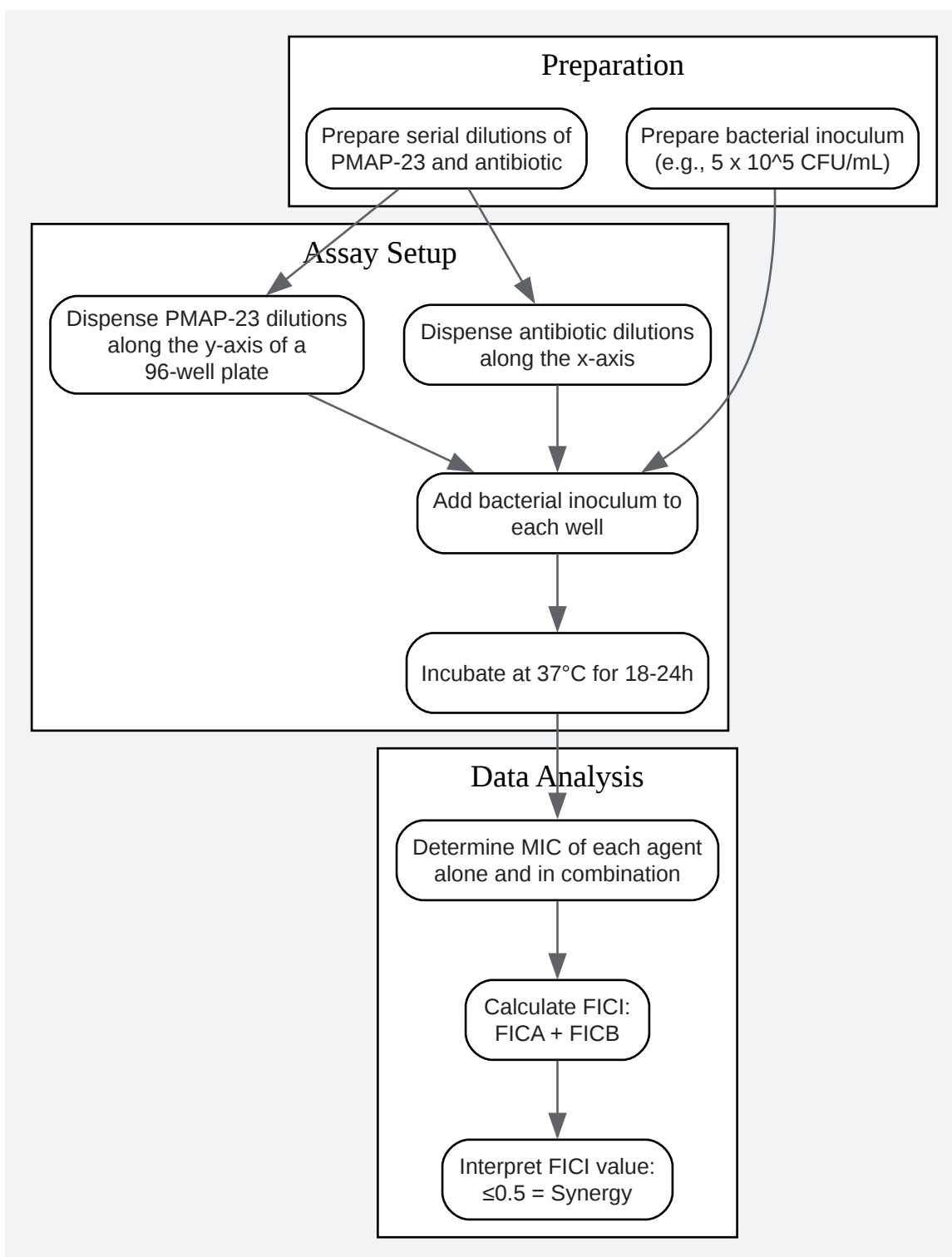
For Researchers, Scientists, and Drug Development Professionals

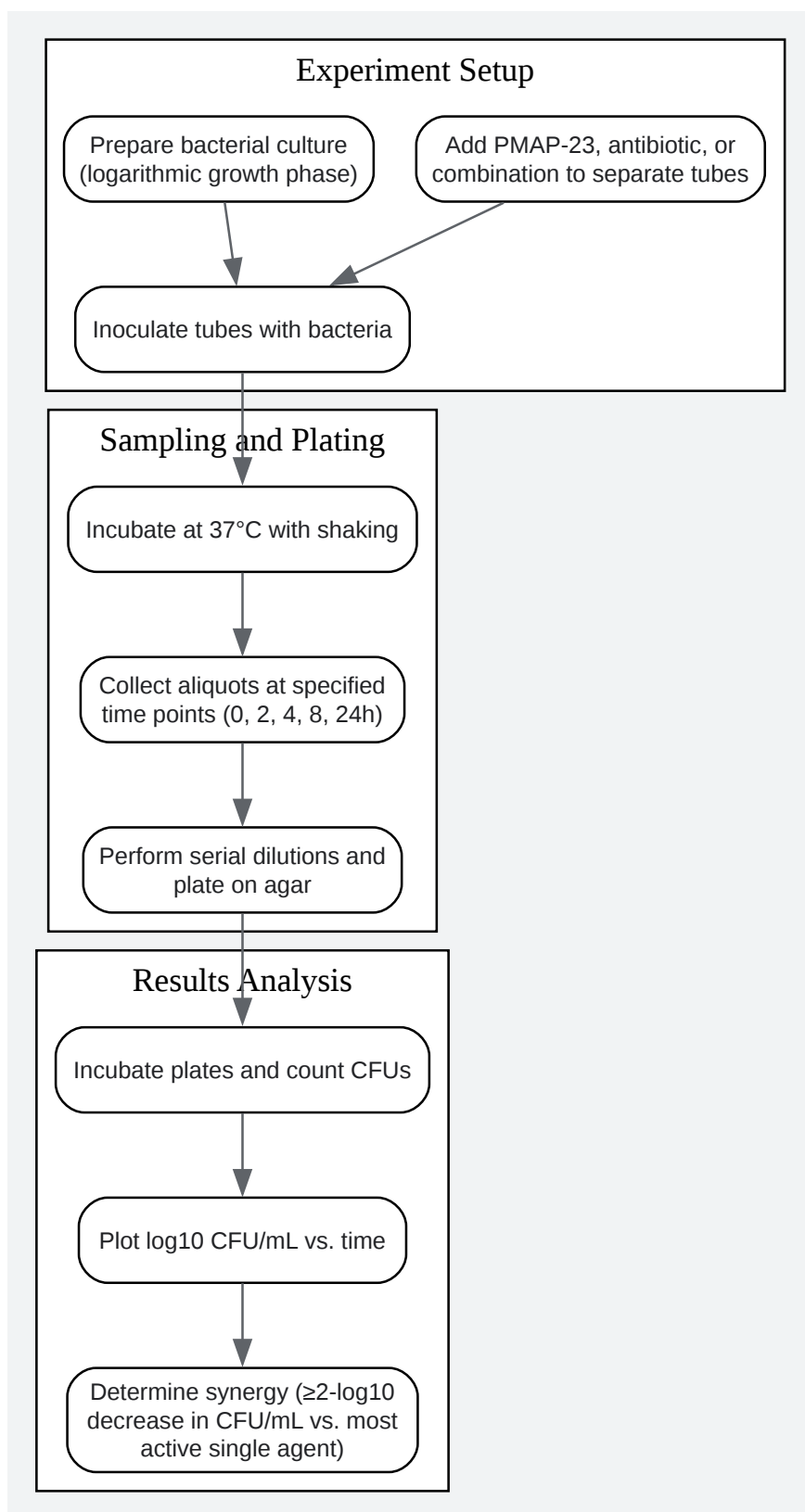
The rise of antibiotic-resistant bacteria necessitates innovative therapeutic strategies. One promising approach is the combination of conventional antibiotics with antimicrobial peptides (AMPs), such as the porcine myeloid antibacterial peptide **PMAP-23**. This guide provides a comparative overview of the synergistic effects observed when **PMAP-23** and related peptides are combined with traditional antibiotics, supported by experimental data and detailed protocols to aid in the design and evaluation of such combination therapies.

Mechanism of Synergy: Membrane Permeabilization

The primary mechanism underlying the synergistic activity of **PMAP-23** and other cationic AMPs with antibiotics is the disruption of the bacterial cell membrane. **PMAP-23**, through its amphipathic nature, interacts with and permeabilizes the bacterial membrane. This disruption creates pores or channels that facilitate the entry of antibiotic molecules into the bacterial cell, allowing them to reach their intracellular targets in higher concentrations than they would alone. This increased intracellular concentration can overcome certain resistance mechanisms and enhance the antibiotic's efficacy.^{[1][2]}







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References

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